Technical Guide: Safety & Handling of 3-Fluoro-beta,beta-dibromostyrene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Benzene, 1-(2,2-dibromoethenyl)-3-fluoro-*
CAS No.:	*221148-37-4*
Cat. No.:	*B3421614*

Get Quote

Chemical Identity & Physicochemical Characterization

This section establishes the molecular identity.[1] In the absence of experimental constants for this specific isomer, values are predicted based on computational models for gem-dibromoalkenes.

© 2026 BenchChem. All rights reserved.

Property	Data / Prediction
Chemical Name	1-(2,2-Dibromoethenyl)-3-fluorobenzene
Synonyms	3-Fluoro- -dibromostyrene; 1-(2,2-Dibromovinyl)-3-fluorobenzene
CAS Number	Not Assigned (Treat as Novel Research Intermediate)
Molecular Formula	
Molecular Weight	279.93 g/mol
Physical State	Pale yellow to colorless oil (at room temp)
Boiling Point	~260–270°C (Predicted at 760 mmHg); likely distillable under high vacuum (<1 mmHg)
Solubility	Insoluble in water; Soluble in DCM, THF, Toluene, Hexanes
Structural Class	Halogenated Styrene / Gem-dibromoalkene

Hazard Identification (SAR-Derived)

Rationale: Based on the toxicity profiles of

-bromostyrene (CAS 103-64-0) and fluorinated benzyl derivatives.

GHS Classification (Provisional)

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)

Label Elements

© 2026 BenchChem. All rights reserved.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[2][3]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2][3]
- Precautionary Statements:
  - P261: Avoid breathing mist/vapors.[4]
  - P280: Wear protective gloves/eye protection/face protection.[2]
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing.[2]

Critical Health Effects (The "Why")

- Lachrymator Potential: While less potent than benzyl halides, halogenated styrenes can act as mucous membrane irritants. The vinyl bromide moiety is reactive; direct contact with eyes may cause severe tearing and temporary incapacitation.
- Skin Sensitization: Lipophilic halogenated hydrocarbons penetrate the stratum corneum easily. Prolonged exposure can lead to defatting dermatitis.

Handling, Storage, & Stability Protocols

Expertise Note: The stability of gem-dibromoalkenes is governed by the C-Br bond's susceptibility to photolysis and the vinyl group's potential for polymerization.

Storage Conditions

- Temperature:2–8°C (Refrigerate).

© 2026 BenchChem. All rights reserved.

- Reasoning: Low temperature retards spontaneous polymerization and minimizes vapor pressure, reducing inhalation risk.

- Atmosphere:Inert Gas (Argon or Nitrogen).
  - Reasoning: Although less sensitive to moisture than acid chlorides, the vinyl halide moiety can slowly hydrolyze or oxidize over time to form 3-fluorobenzaldehyde and HBr (corrosive).

- Light Protection:Amber Vials / Foil Wrap.
  - Reasoning: Carbon-Bromine bonds are photosensitive. UV exposure can generate bromine radicals, leading to discoloration (yellowing/browning) and degradation.

Experimental Handling

- Ventilation: Always handle in a certified chemical fume hood.
- Material Compatibility:
  - Compatible: Glass, Teflon (PTFE), Stainless Steel.
  - Incompatible: Strong bases (e.g., n-BuLi, unless intended for reaction), strong oxidizers, aluminum (potential for catalytic dehydrohalogenation).

Synthesis & Reactivity Context

This compound is primarily an intermediate in the Corey-Fuchs Reaction. Understanding its lifecycle is crucial for safety.

- Formation: Reaction of 3-fluorobenzaldehyde with

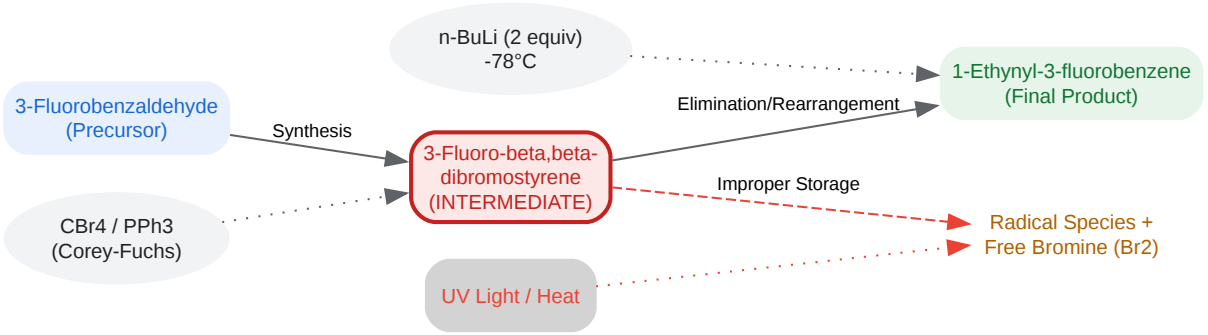
  and

  .
  - Hazard:[2][3] This step generates Triphenylphosphine oxide (TPPO) and bromoform byproducts.

© 2026 BenchChem. All rights reserved.

- Consumption: Treatment with n-Butyllithium (n-BuLi) to form 1-ethynyl-3-fluorobenzene.
  - Hazard:[2][3] This step is highly exothermic and requires -78°C cooling.

Visual: Synthesis & Reactivity Logic



Click to download full resolution via product page

Caption: Synthesis lifecycle of 3-fluoro-beta,beta-dibromostyrene showing formation, intended reactivity (green path), and potential degradation risks (red path).

Emergency Response Protocols

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Rationale: Halogenated vapors can cause respiratory depression.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or soap and water for 15 minutes. Rationale: PEG 400 is superior for solubilizing lipophilic halides.
- Eye Contact: Rinse continuously with water for 15 minutes. Consult an ophthalmologist.

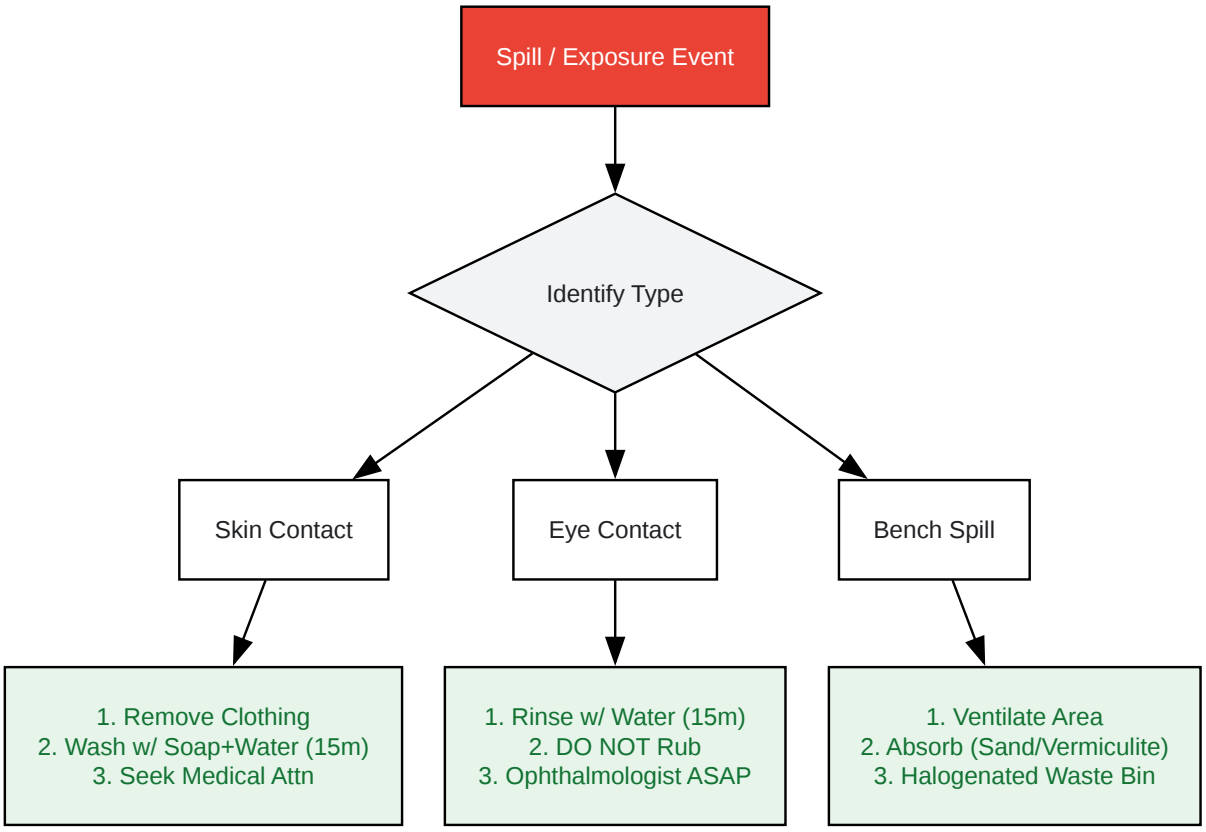
Spill Management (Self-Validating Workflow)

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don nitrile gloves (double layer recommended), lab coat, and safety goggles.

© 2026 BenchChem. All rights reserved.

- Contain: Use sand or vermiculite.[2] Do not use sawdust (potential reaction with oxidizers/halides).
- Neutralize: No specific neutralization required; focus on absorption.
- Disposal: Collect in a dedicated container for "Halogenated Organic Waste."

Visual: Emergency Decision Tree



Click to download full resolution via product page

Caption: Immediate response workflow for exposure or release of halogenated styrene intermediates.

Disposal & Environmental Considerations

- Waste Classification:Halogenated Organic Solvent Waste.

© 2026 BenchChem. All rights reserved.

- Ecotoxicity: Toxic to aquatic life with long-lasting effects (Predicted based on LogP > 3 and halo-aromatic structure). Do not release into drains.
- Destruction: High-temperature incineration equipped with a scrubber for Hydrogen Bromide (HBr) and Hydrogen Fluoride (HF).

References

- Sigma-Aldrich. (2024). Safety Data Sheet for Beta-Bromostyrene (CAS 103-64-0).
- PubChem. (2024). Compound Summary: 1,2-Dibromo-3-fluorobenzene (CAS 811711-33-8). [1] National Library of Medicine.
- Corey, E. J., & Fuchs, P. L. (1972).[5] A Synthetic Method for the Conversion of Aldehydes to Acetylenes. Tetrahedron Letters, 13(36), 3769–3772. (Foundational synthesis reference).
- Fisher Scientific. (2024). Safety Data Sheet for 3-Fluorostyrene.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1,2-Dibromo-3-fluorobenzene | C6H3Br2F | CID 2783154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. butterycompany.com [butterycompany.com]
- 3. msdsdigital.com [msdsdigital.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Technical Guide: Safety & Handling of 3-Fluoro-beta,beta-dibromostyrene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3421614/docs#technical-guide-safety-handling-of-3-fluoro-beta-beta-dibromostyrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.